

natural occurrence and environmental fate of 3,4-Dichlorotoluene

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Compound of Interest

Compound Name: 3,4-Dichlorotoluene

Cat. No.: B105583

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An In-depth Technical Guide on the Natural Occurrence and Environmental Fate of **3,4-Dichlorotoluene**

Introduction

3,4-Dichlorotoluene (3,4-DCT), with the chemical formula $C_7H_6Cl_2$, is a halogenated aromatic hydrocarbon.^[1] It is one of six constitutional isomers of dichlorotoluene, characterized by a toluene molecule substituted with two chlorine atoms at the 3 and 4 positions of the benzene ring.^{[1][2]} At room temperature, it exists as a colorless to pale yellow liquid with a mild aromatic odor.^[1] This compound is of significant interest to researchers and environmental scientists due to its widespread use as a chemical intermediate and its potential environmental persistence. This guide provides a comprehensive overview of its natural occurrence, environmental fate, and the analytical methodologies used for its study.

Natural Occurrence and Anthropogenic Sources

3,4-Dichlorotoluene is not known to occur naturally in the environment.^[1] Its presence is exclusively the result of human industrial activity. It is synthesized industrially, typically through the direct chlorination of toluene or monochlorotoluene derivatives in the presence of a Lewis acid catalyst like iron(III) chloride.^{[1][2]}

The primary role of 3,4-DCT is as a versatile intermediate in the synthesis of a variety of commercial products, including:

- Agrochemicals: It is a precursor for herbicides, insecticides, and fungicides.[1][3][4]
- Pharmaceuticals: Used in the manufacturing of various pharmaceutical compounds.[1][3][4]
- Dyes and Pigments: Serves as a building block in the production of dyestuffs.[3][4]
- Specialty Chemicals: Employed in the synthesis of other specialty chemicals.[1][3][4]

Given its production and application, its release into the environment can occur through industrial wastewater, atmospheric emissions, and improper disposal of waste streams.[5] Regulatory bodies classify it as a substance toxic to aquatic life with long-lasting effects, emphasizing the need to prevent its environmental release.[6]

Physicochemical Properties

The environmental behavior of **3,4-Dichlorotoluene** is governed by its physical and chemical properties. A summary of these properties is presented in Table 1. It is characterized by low water solubility and a notable vapor pressure, indicating its tendency to partition from water to air and adsorb to organic matter.[1]

Table 1: Physical and Chemical Properties of **3,4-Dichlorotoluene**

Property	Value	Reference(s)
CAS Number	95-75-0	[1] [6] [7] [8]
Molecular Formula	C ₇ H ₆ Cl ₂	[1] [8]
Molecular Weight	161.03 g/mol	[8]
Appearance	Colorless to pale yellow liquid	[1] [6]
Melting Point	-14.7 °C	[2]
Boiling Point	209 °C	[2]
Density	1.25 g/cm ³ at 20°C	[1] [2]
Vapor Pressure	0.2 mmHg at 25°C	[1]
Water Solubility	Sparingly soluble	[1]
Refractive Index	n _{20/D} 1.547	[7]

Environmental Fate

The environmental fate of **3,4-Dichlorotoluene** describes its transport, transformation, and ultimate disposition in various environmental compartments.

Transport and Partitioning

- Atmospheric Transport: Due to its volatility, 3,4-DCT released into the environment is likely to be present in the atmosphere.[\[1\]](#)[\[9\]](#) The structurally similar 2,4-dichlorotoluene is classified as a hazardous air pollutant (HAP).[\[9\]](#)
- Soil and Sediment Adsorption: As a hydrophobic compound, 3,4-DCT is expected to adsorb to soil and sediment particles.[\[9\]](#) For the related isomer 2,4-dichlorotoluene, an estimated soil organic carbon-water partitioning coefficient (K_{oc}) of 4,800 suggests it has slight mobility in soil.[\[5\]](#)
- Volatilization: The compound's properties suggest it will volatilize from water surfaces.[\[5\]](#) The estimated Henry's Law constant for 2,4-dichlorotoluene is 4.2×10^{-3} atm·m³/mol, which

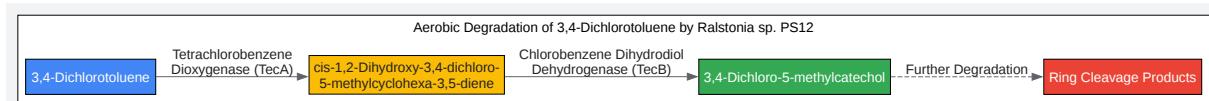
supports this tendency.[\[5\]](#) Estimated volatilization half-lives for a model river and lake are 4 hours and 5 days, respectively, for the 2,4-isomer.[\[5\]](#)

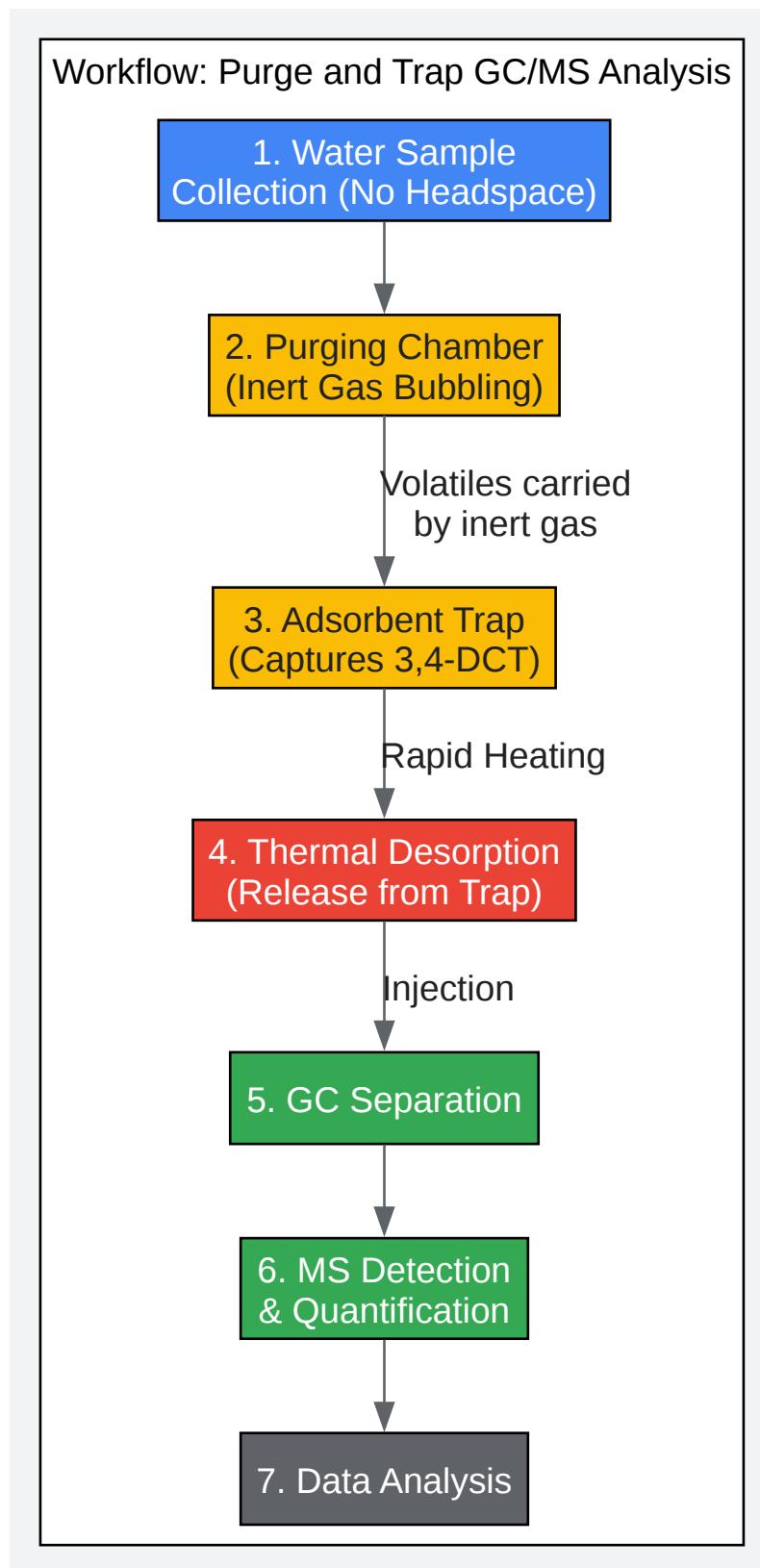
Environmental Degradation

Degradation of 3,4-DCT can occur through both biotic and abiotic processes.

Aerobic Biodegradation: Certain microorganisms are capable of using **3,4-Dichlorotoluene** as a growth substrate. The bacterium *Ralstonia* sp. strain PS12 has been shown to mineralize 3,4-DCT.[\[10\]](#) The degradation is initiated by a dioxygenase enzyme.[\[10\]](#) The key steps in the aerobic pathway are:

- Dioxygenation: The tetrachlorobenzene dioxygenase (TecA) enzyme attacks the aromatic ring at two adjacent, unsubstituted carbon atoms.[\[10\]](#)
- Dehydrogenation: The resulting dihydrodiol intermediate is rearomatized by chlorobenzene dihydrodiol dehydrogenase (TecB) to form dichloromethylcatechols.[\[10\]](#) These catechols are central intermediates that undergo further degradation.[\[10\]](#)



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